

# Application Notes and Protocols for Suzuki Coupling with 3-Chloropyridazine

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## Compound of Interest

Compound Name: 3-Chloropyridazine

Cat. No.: B074176

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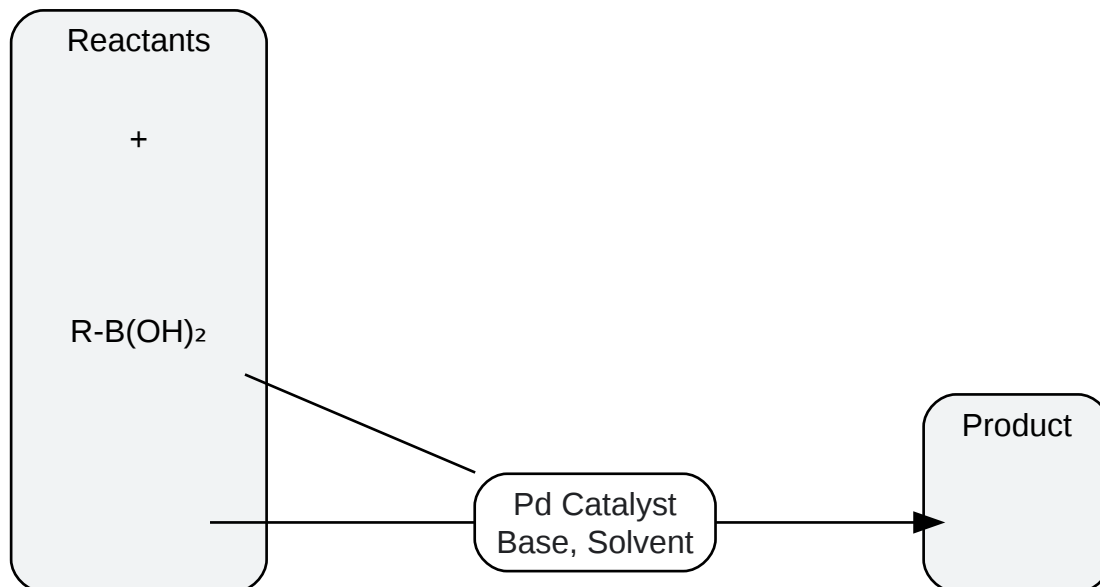
These application notes provide a detailed protocol for the Suzuki-Miyaura cross-coupling of **3-chloropyridazine** with a variety of boronic acids. This reaction is a powerful and versatile tool for the synthesis of 3-substituted pyridazines, which are important scaffolds in medicinal chemistry and materials science. Due to the relatively low reactivity of heteroaryl chlorides like **3-chloropyridazine**, careful optimization of the catalyst, ligand, base, and solvent system is crucial for achieving high yields.

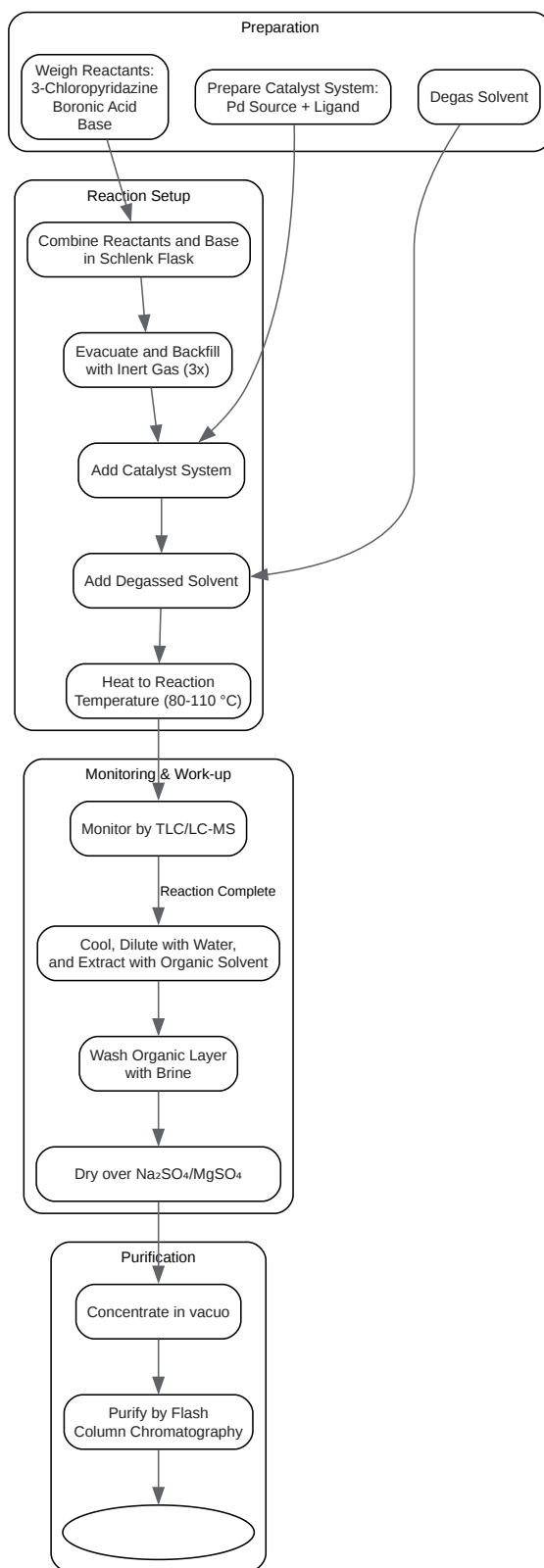
## General Reaction Scheme

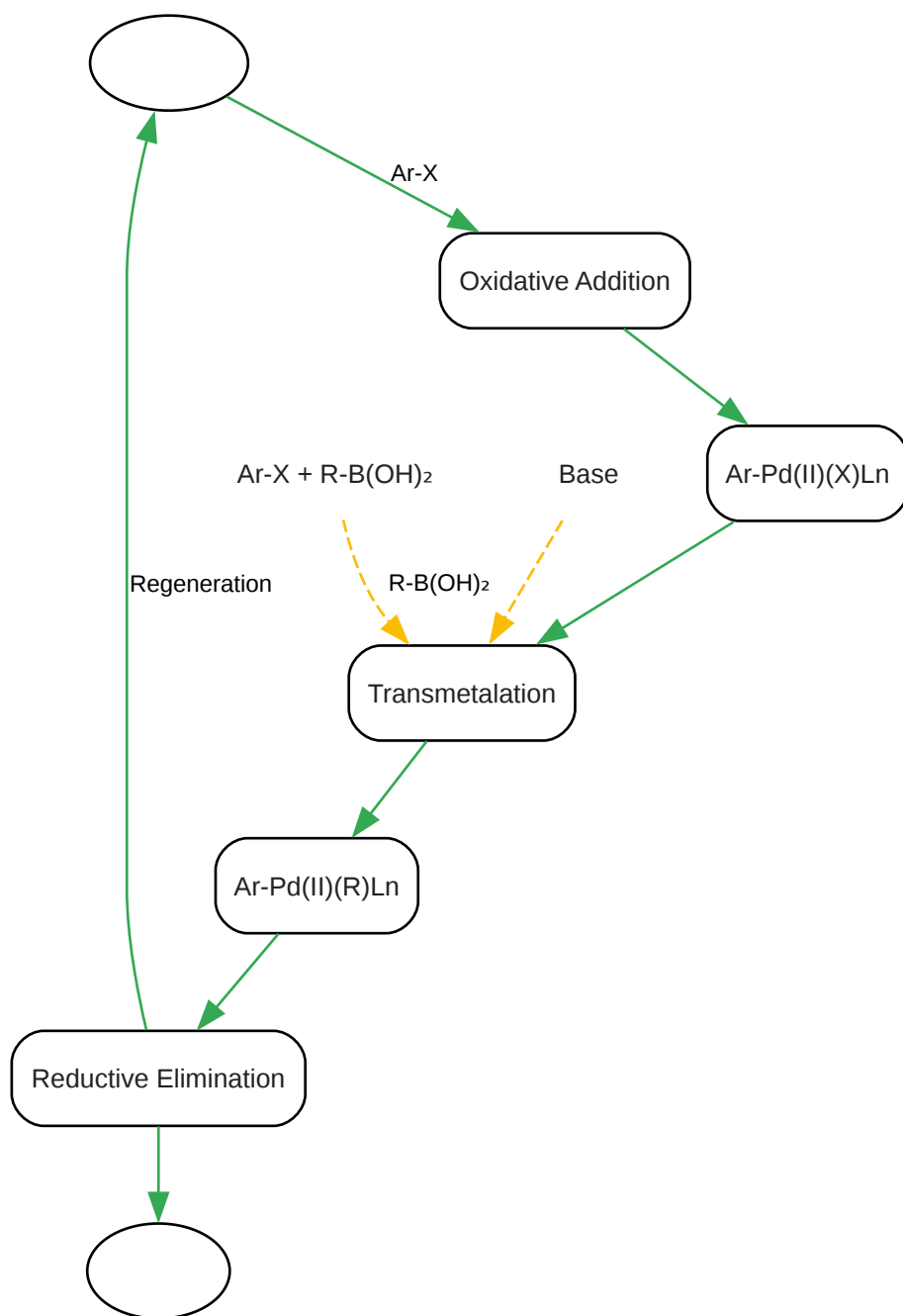
The Suzuki-Miyaura coupling reaction facilitates the formation of a carbon-carbon bond between **3-chloropyridazine** and an organoboron compound, typically a boronic acid or a boronate ester, in the presence of a palladium catalyst and a base.

Figure 1: General scheme for the Suzuki-Miyaura coupling of **3-Chloropyridazine**.

## General Reaction Scheme







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